

Cyclohexene: A Technical Guide to its Properties and Safety

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Compound of Interest

Compound Name: Cyclohexene

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclohexene, a cyclic alkene with the chemical formula C_6H_{10} , is a colorless liquid hydrocarbon with a characteristic sweetish odor.[1][2] It is a pivotal intermediate in various industrial chemical syntheses, notably in the production of nylon.[3] Also known as tetrahydrobenzene, it is primarily sourced from the hydrogenation of benzene.[1] Given its high flammability and specific toxicological profile, a thorough understanding of its safety and handling protocols is critical for professionals in research and development.[1] This guide provides an in-depth overview of **Cyclohexene**'s Chemical Abstracts Service (CAS) number, its comprehensive safety data, and the experimental protocols for key safety assessments.

Chemical Identification

The unique numerical identifier assigned to **Cyclohexene** by the Chemical Abstracts Service is paramount for its unambiguous identification in chemical inventories, regulatory databases, and scientific literature.

Identifier	Value
CAS Number	110-83-8[1][4][5][6]
EC Number	203-807-8[4][5][7]
UN Number	2256[4][7][8]
RTECS Number	GW2500000[4][9]
Synonyms	Tetrahydrobenzene, Cyclohex-1-ene, Benzene tetrahydride[4][5][10]

Physicochemical Properties

The physical and chemical properties of a substance are fundamental to its handling, storage, and application. The following table summarizes the key physicochemical data for **cyclohexene**.

Property	Value
Molecular Formula	C ₆ H ₁₀ [6][8][10]
Molecular Weight	82.14 g/mol [6][11]
Appearance	Colorless liquid[1][4][8]
Odor	Sweetish, characteristic odor[1][8][10]
Boiling Point	83 °C / 181.4 °F[8][10][12]
Melting Point	-104 °C / -155.2 °F[8][10]
Density	0.81 g/cm ³ at 20 °C[7]
Vapor Density (air=1)	2.8[7][8]
Vapor Pressure	94 mbar @ 20 °C[10]
Solubility	Insoluble in water; soluble in organic solvents[1][8][12]

Safety and Hazard Data

Understanding the hazards associated with **cyclohexene** is crucial for ensuring laboratory and industrial safety. This section details its flammability, toxicity, and established exposure limits.

Fire and Explosivity Data

Cyclohexene is a highly flammable liquid and its vapors can form explosive mixtures with air. [\[7\]](#)[\[13\]](#)

Parameter	Value
Flash Point	-20 °C / -4 °F [10]
Autoignition Temperature	244 °C / 471 °F [8] [14]
Lower Explosion Limit (LEL)	1.0 - 1.3 Vol% [10] [14]
Upper Explosion Limit (UEL)	5.0 Vol% [14] [15]
UN Hazard Class	3 (Flammable liquid) [1] [8]

Toxicological Data

Exposure to **cyclohexene** can be harmful. The primary hazards include aspiration toxicity and acute oral toxicity.[\[7\]](#)[\[10\]](#)

Test	Value	Species
LD50 Oral	1300 - 1940 mg/kg [11] [13]	Rat
LD50 Dermal	1231 mg/kg [13]	Rabbit

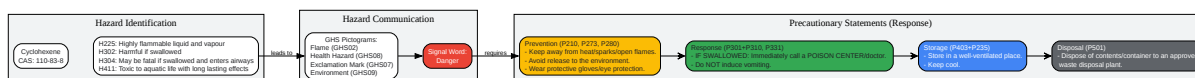
Occupational Exposure Limits

Regulatory bodies have established exposure limits to protect individuals from the potential health effects of **cyclohexene**.

Organization	Limit
ACGIH TLV (TWA)	300 ppm[16]
NIOSH TWA	300 ppm; 1015 mg/m³[16]
OSHA PEL	1015 mg/m³[8]

GHS Hazard Classification and Response

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. The diagram below illustrates the logical workflow from hazard identification to precautionary response for **cyclohexene**.



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Caption: GHS Hazard Classification and Response Workflow for **Cyclohexene**.

Experimental Protocols for Safety Assessment

The quantitative safety data presented in this guide are determined through standardized experimental protocols. Below are summaries of the methodologies for key tests.

Flash Point Determination

The flash point of **cyclohexene** is determined using a closed-cup method, which is suitable for volatile liquids.

- Principle: The flash point is the lowest temperature, corrected to a barometric pressure of 101.3 kPa, at which the application of an ignition source causes the vapor of the specimen to

ignite momentarily under specified test conditions.[17]

- Methodology (ASTM D93 - Pensky-Martens Closed Cup Tester):
 - A sample of 75 mL is placed into the test cup of the Pensky-Martens apparatus.[18]
 - The sample is heated at a slow, constant rate while being stirred at a specified speed to ensure temperature uniformity.[18]
 - At prescribed temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid surface.[18]
 - The test is concluded when a distinct flash is observed inside the cup. The temperature at which this occurs is recorded as the flash point.[18]
 - The closed-cup method is preferred for its relevance to simulating ignition risks in sealed or contained environments.[19]

Acute Oral Toxicity (LD50)

The acute oral toxicity test provides data on the adverse effects of a single oral dose of a substance. The LD50 (Lethal Dose, 50%) is a statistically derived dose expected to cause death in 50% of the tested animals.[7]

- Principle: To determine the dose of a substance that causes mortality in half of a test animal population after oral administration.
- Methodology (Based on OECD Test Guideline 401):
 - Animal Selection: Healthy, young adult rodents (typically rats) of a single sex are used. If females are used, they must be nulliparous and non-pregnant.[7]
 - Dosing: The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose level per group.[7]
 - Observation: Animals are observed for mortality, signs of toxicity, and behavioral changes for at least 14 days. The observation period can be extended if toxic reactions are delayed.[7]

- Data Analysis: The LD50 value is calculated from the relationship between the administered doses and the mortality rate in each group. A full study is conducted if compound-related mortality is observed during a limit test (a single dose of at least 2000 mg/kg).[7]
- Necropsy: All animals (those that die during the test and survivors sacrificed at the end) are subjected to a gross necropsy to identify any pathological changes.[7]

Note: OECD Test Guideline 401 has been deleted and replaced by alternative methods (e.g., TG 420, 423, 425) that use fewer animals and focus on non-lethal endpoints where possible.[2][9][16]

Acute Dermal Toxicity

This test assesses the potential hazards from short-term exposure of a chemical to the skin.

- Principle: To evaluate the adverse effects following a single, 24-hour dermal application of a substance.[6]
- Methodology (Based on OECD Test Guideline 402):
 - Animal Preparation: The day before the test, fur is removed from the dorsal area of healthy adult rats, exposing approximately 10% of the total body surface area.[6][10]
 - Application: The test substance is applied uniformly over the shaved area and held in contact with the skin for 24 hours using a porous gauze dressing.[6][10]
 - Procedure: A stepwise procedure is used, starting with a dose expected to produce toxicity without mortality. Depending on the outcome, subsequent groups are tested at higher or lower doses.[20]
 - Observation: Animals are observed daily for at least 14 days for signs of toxicity and mortality. Body weights are recorded weekly.[10]
 - Necropsy: At the conclusion of the study, all surviving animals are sacrificed and subjected to a gross necropsy.[10][20]

Flammability Limits (LEL/UEL)

Flammability limits define the concentration range of a substance in the air that can propagate a flame.

- Principle: To determine the minimum (Lower Explosive Limit - LEL) and maximum (Upper Explosive Limit - UEL) concentration of a vapor in the air that will sustain combustion when an ignition source is present.[\[11\]](#)[\[13\]](#)
- Methodology (Based on ASTM E681):
 - Apparatus: The test is conducted in a closed vessel, typically a 5-liter glass flask, at atmospheric pressure and a specified temperature (up to 150°C).[\[1\]](#)[\[13\]](#)
 - Mixture Preparation: A known concentration of the chemical vapor is mixed with air inside the flask.
 - Ignition: An electrical ignition source (e.g., a spark) is activated within the vessel.
 - Observation: A visual observation is made to determine if a flame detaches from the ignition source and propagates through the mixture.[\[13\]](#)
 - Determination: The test is repeated with varying concentrations of the chemical. The lowest concentration that supports flame propagation is the LEL, and the highest concentration is the UEL.[\[8\]](#)

Autoignition Temperature

This test determines the minimum temperature at which a substance will spontaneously ignite in air without an external ignition source.

- Principle: The autoignition temperature is the lowest temperature at which a substance will ignite when mixed with air under the defined test conditions.[\[3\]](#)
- Methodology (Based on ASTM E659):
 - Apparatus: A heated, thermally stabilized 500 mL round-bottom flask is used.[\[15\]](#)[\[21\]](#)

- Procedure: A small, measured volume of the liquid is injected into the preheated flask containing air.[21]
- Observation: The flask is observed for signs of ignition (a flame or explosion) for a period of up to 10 minutes.[15][21]
- Iteration: If ignition occurs, the test is repeated at a lower flask temperature. If no ignition occurs, the temperature is increased. This process is continued until the lowest temperature that causes ignition is determined.[3][21]

Handling and First Aid

- Handling: Use only in well-ventilated areas and keep away from ignition sources.[7][13] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles.[5][7]
- Inhalation: Move the exposed person to fresh air. If discomfort persists, seek medical advice.[5][13]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for 15-20 minutes.[5][13]
- Eye Contact: Rinse the eyes gently with water for 15-20 minutes, removing contact lenses if possible. Seek medical attention if irritation continues.[13]
- Ingestion: Do NOT induce vomiting due to the aspiration hazard.[5][7] Immediately call a poison center or doctor.[5][7]

This guide serves as a comprehensive resource for professionals working with **cyclohexene**, emphasizing the importance of safety through detailed data and standardized protocols. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling any chemical.

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